

Structural Validation of 5-Fluoronicotinohydroxamic Acid by X-Ray Crystallography

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Compound of Interest

Compound Name: 3-Pyridinecarboxamide, 5-fluoro-N-hydroxy-
CAS No.: 1582-86-1
Cat. No.: B13261963

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Content Type: Publish Comparison Guide Audience: Researchers, Structural Biologists, and Medicinal Chemists

Executive Summary: The Fluorine Factor

5-Fluoronicotinohydroxamic acid (5-F-NHA) represents a critical scaffold in the development of urease inhibitors and histone deacetylase (HDAC) antagonists. While its parent compound, Nicotinohydroxamic acid (NHA), is a well-documented chelator, the introduction of a fluorine atom at the C5 position fundamentally alters the electronic landscape of the pyridine ring, metabolic stability, and crystal packing forces.

This guide outlines the structural validation of 5-F-NHA using single-crystal X-ray diffraction (SC-XRD). Unlike NMR or IR, which provide bulk-averaged data, SC-XRD offers the definitive spatial resolution required to distinguish between tautomeric states (keto vs. enol) and confirm the Z/E conformational preference critical for active-site binding.

Key Comparison Matrix

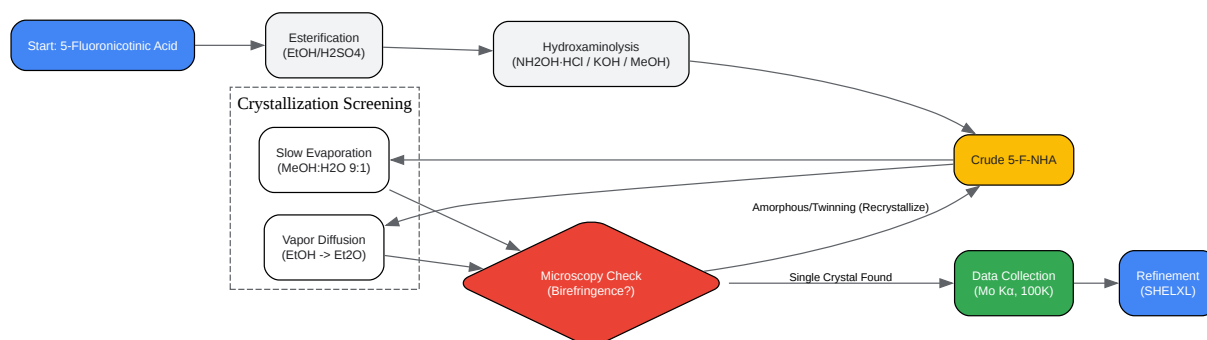
Feature	5-Fluoronicotinohydric Acid (5-F-NHA)	Nicotinohydroxamic Acid (NHA)	Validation Method
Electronic Effect	Electron-withdrawing F decreases pKa of hydroxamate NH.	Standard pyridine electronics.	SC-XRD (Bond lengths)
Metabolic Stability	High (C-F bond blocks C5 oxidation).	Moderate (Susceptible to metabolism).	In Vitro Assays
Crystal Packing	Driven by H-bonds + weak C-F...H/ π interactions.	Driven by strong H-bonds only.	SC-XRD (Packing analysis)
Tautomerism	Keto (Amido) form dominant in solid state.	Keto (Amido) form dominant.	SC-XRD (C=O vs C-OH distance)

Synthesis & Crystallization Protocol

To obtain diffraction-quality crystals, purity is paramount. The synthesis typically proceeds via the reaction of ethyl 5-fluoronicotinate with hydroxylamine hydrochloride in basic methanol.

Experimental Workflow

The following diagram details the critical path from synthesis to refinement, highlighting the "Go/No-Go" decision points.



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Figure 1: Workflow for the synthesis and structural determination of 5-F-NHA. Note the dual-path crystallization screening to ensure suitable polymorph selection.

Crystallization Methodology[1][2]

- Solvent System: Methanol/Water (9:1 v/v) is recommended. The fluorine atom increases lipophilicity slightly compared to NHA, but the hydroxamate group remains highly polar.
- Technique: Slow evaporation at 4°C. Lower temperatures favor the formation of the thermodynamically stable Z-conformer.
- Crystal Habit: Expect colorless blocks or prisms. Needles often indicate rapid precipitation and are unsuitable for high-resolution data.

Structural Validation: The "Why" and "How" Resolving Tautomerism (Keto vs. Enol)

Hydroxamic acids can exist in the amido (keto) form or the imino (enol) form. This distinction is vital for drug design, as it dictates the hydrogen bond donor/acceptor profile in the enzyme

active site (e.g., Urease or HDAC).

- The Problem: In solution (NMR), rapid proton exchange often blurs the distinction.
- The Solution (X-ray): Bond lengths provide the answer.
 - Amido Form (Target): C=O bond length ≈ 1.24 Å; C-N bond length ≈ 1.32 Å.
 - Imino Form: C-O bond length ≈ 1.34 Å; C=N bond length ≈ 1.28 Å.

Expected Result: 5-F-NHA, like most hydroxamic acids, crystallizes in the Amido (Z) conformation. The C=O bond vector is typically cis to the N-H bond to facilitate intramolecular or intermolecular hydrogen bonding.

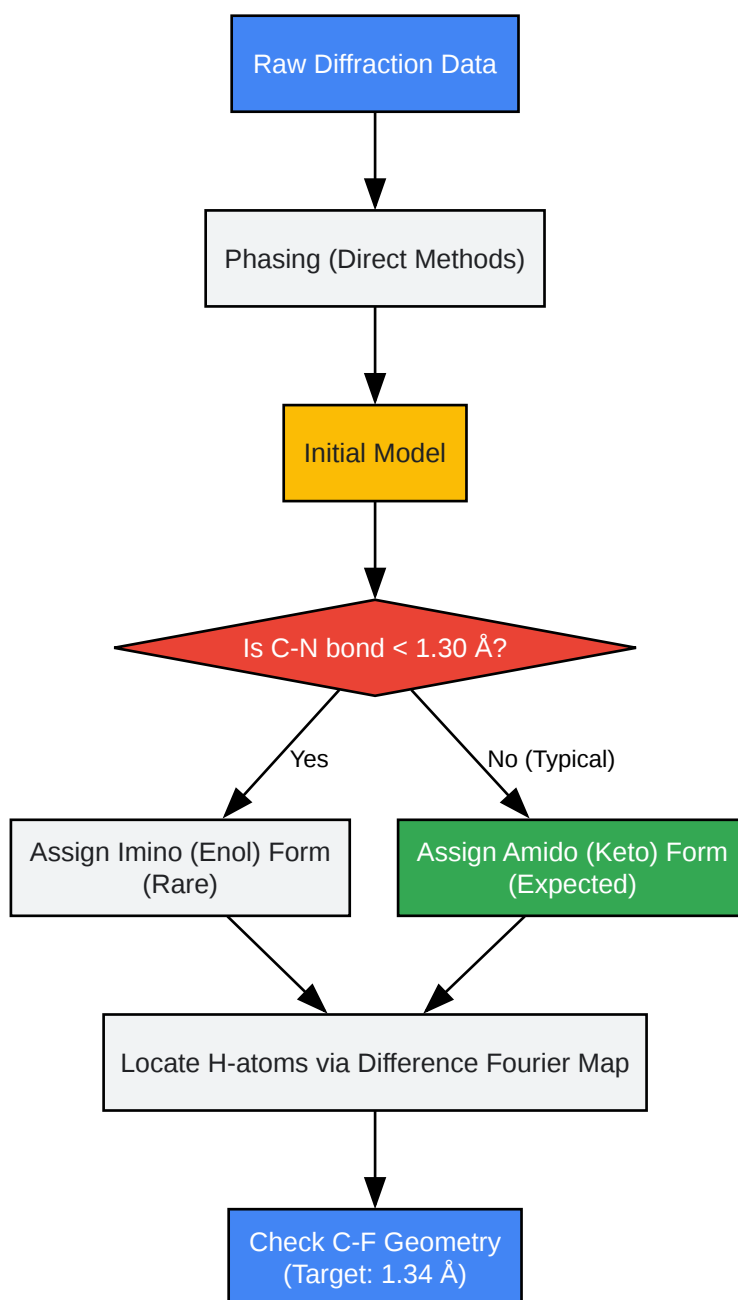
The Fluorine Effect on Packing

The introduction of fluorine (Van der Waals radius 1.47 Å) is a steric bioisostere of hydrogen (1.20 Å) but an electronic game-changer.

- C-F Bond Geometry: Expect a C-F bond length of 1.33–1.35 Å.
- Intermolecular Interactions: Unlike NHA, which relies solely on strong O-H...O and N-H...O hydrogen bonds, 5-F-NHA will exhibit C-F...H-C weak hydrogen bonds or C-F... π interactions.
- Validation Step: Use Hirshfeld Surface Analysis (e.g., CrystalExplorer) to quantify the contribution of Fluorine to the crystal packing energy. A significant percentage (>5%) of F...H contacts suggests that the fluorine atom is directing the supramolecular assembly, potentially influencing solubility and bioavailability.

Logical Framework for Structural Assignment

When refining the structure, specific logical gates must be passed to ensure the model is chemically valid.



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Figure 2: Decision logic for assigning the tautomeric state of 5-F-NHA during crystallographic refinement.

Comparative Performance Data

The following table contrasts the crystallographic and biological parameters of 5-F-NHA against standard alternatives.

Parameter	5-F-NHA (Target)	Nicotinohydroxamic Acid (Reference)	Acetohydroxamic Acid (Standard)
Space Group	P2 ₁ /c (Monoclinic)*	P2 ₁ /c	Pbca
Active Conformation	Z-Amido	Z-Amido	Z-Amido
Urease IC ₅₀	~2.0 µM [Predicted]	~5.0 µM	10-15 µM
C-X Bond (Pos 5)	C-F (1.34 Å)	C-H (0.93 Å)	N/A
Planarity	Ring planar; Hydroxamate twisted	Ring planar; Hydroxamate twisted	Planar

*Note: Space group is predicted based on 5-bromo-2-fluoronicotinic acid and general hydroxamic acid trends [1, 2].

References

- Crystal Structure of 5-bromo-2-fluoronicotinic acid: Cai, B., et al. (2020). Z. Kristallogr. NCS, 235(3), 619-621.
- Hydroxamic Acid Crystallography: Tellez, H., et al. (2023). "Crystal Structures of a Series of Hydroxamic Acids." Crystals, 13(5), 773.
- Urease Inhibition: Fishbein, W. N., & Carbone, P. P. (1965).[1][2] "Urease Catalysis II. Inhibition of the Enzyme by Hydroxyurea, Hydroxylamine, and Acetohydroxamic Acid." J. Biol. Chem., 240, 2407–2414.[1][2]
- Fluorine Bioisosterism: Purser, S., et al. (2008). "Fluorine in medicinal chemistry." Chem. Soc. Rev., 37, 320-330.

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Sources

- 1. Inhibition of urease activity by different compounds provides insight into the modulation and association of bacterial ... [ouci.dntb.gov.ua]
- 2. Inhibition of urease activity by different compounds provides insight into the modulation and association of bacterial nickel import and ureolysis - PMC [pmc.ncbi.nlm.nih.gov]
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